

# 3-Amino-2,6-dimethylphenol molecular weight and formula

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## Compound of Interest

Compound Name: 3-Amino-2,6-dimethylphenol

Cat. No.: B1266368

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## Core Chemical Properties of 3-Amino-2,6-dimethylphenol

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental chemical properties of compounds is paramount. This document provides the key molecular data for **3-Amino-2,6-dimethylphenol**, a compound of interest in various research and development applications.

## Molecular Formula and Weight

The foundational quantitative data for **3-Amino-2,6-dimethylphenol** is its molecular formula and weight, which are crucial for stoichiometric calculations, analytical characterization, and formulation development.

The molecular formula for **3-Amino-2,6-dimethylphenol** is  $C_8H_{11}NO$ .<sup>[1][2][3][4]</sup> This indicates that each molecule is composed of eight carbon atoms, eleven hydrogen atoms, one nitrogen atom, and one oxygen atom.

The molecular weight of this compound is 137.18 g/mol.<sup>[1][2][4][5]</sup> This value is essential for preparing solutions of specific molar concentrations and for interpreting the results of mass spectrometry and other analytical techniques.

Property	Value
Molecular Formula	C8H11NO
Molecular Weight	137.18 g/mol

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## References

- 1. scbt.com [scbt.com]
- 2. 3-Amino-2,6-dimethylphenol | C8H11NO | CID 81477 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-AMINO-2,6-DIMETHYLPHENOL [chemicalbook.com]
- 4. GSRS [precision.fda.gov]
- 5. 3-Amino-2,6-dimethylphenol | SIELC Technologies [sielc.com]
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